

Known Chemical Properties of Glycyl-DL-serine

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Compound Focus: Glycyl-dl-serine

CAS No.: 687-38-7

Cat. No.: S750447

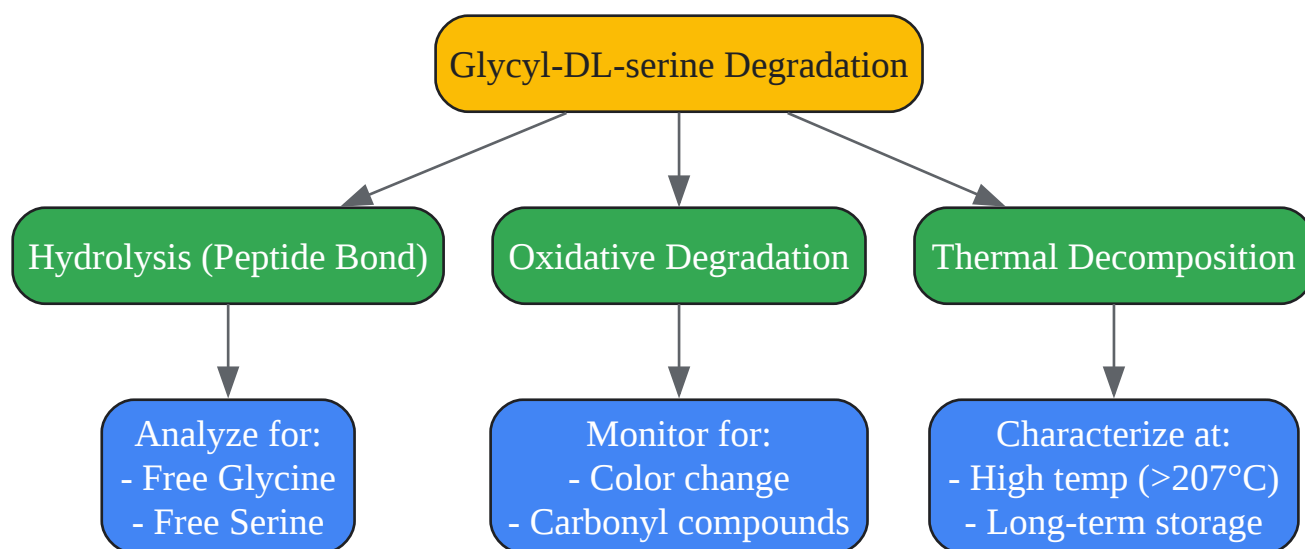
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The table below summarizes the key physical and chemical properties of **Glycyl-DL-serine** (CAS 687-38-7) that are relevant for its handling and stability [1].

Property	Value / Description
Molecular Formula	C ₅ H ₁₀ N ₂ O ₄
Molecular Weight	162.14 g/mol
Melting Point	207 °C
Storage Condition	-20°C
Form	Solid
Color	White to off-white
Solubility	Slightly soluble in water and acidic aqueous solutions

A Framework for Investigating Degradation

Since direct data on **Glycyl-DL-serine** degradation is limited, your investigation can focus on the following potential pathways. The diagram below outlines this strategic approach.



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Potential Degradation Pathways and Control Points

Based on its structure and general peptide chemistry, you can design experiments to test these hypotheses:

- **Hydrolysis of the Peptide Bond:** The amide bond linking glycine and serine can be hydrolyzed. Control this by carefully managing **pH** and **temperature**. The recommended storage at **-20°C** [1] significantly slows hydrolysis. In solution, avoid extreme pH (high acid or base) and high temperatures.
- **Oxidative Degradation:** The serine moiety contains a hydroxyl group that could be susceptible to oxidation. Control this by using **inert atmospheres** (e.g., nitrogen or argon) when handling solutions and ensuring containers are tightly sealed to limit oxygen exposure.
- **Thermal Decomposition:** The listed melting point of **207°C** [1] provides a reference. While degradation can occur below this temperature, especially over long periods, it is a key parameter to avoid exceeding.

Recommended Experimental & Analytical Methods

To build your troubleshooting guide, you can propose the following methodologies to identify and quantify degradation.

Stability-Indicating Analytical Methods

- **High-Performance Liquid Chromatography (HPLC):** This is the primary method. Develop a chromatographic method that can separate **Glycyl-DL-serine** from its potential degradation products (glycine and serine). A drop in the dipeptide peak area or the appearance of new peaks indicates degradation [2].
- **Nuclear Magnetic Resonance (NMR):** As demonstrated in metabolic studies, ^{13}C or ^{15}N NMR can be used to track the integrity of the molecular structure and identify decomposed products in solution [2].

Forced Degradation Studies (Stress Testing)

To proactively understand degradation, you can conduct stress tests:

- **Acid/Base Stability:** Expose solutions of **Glycyl-DL-serine** to various buffered pH conditions (e.g., pH 3, 7, and 10) and monitor the rate of hydrolysis over time at elevated temperatures (e.g., 40-60°C).
- **Oxidative Stress:** Expose the solid or solution to oxidizing agents or oxygen and monitor for changes.
- **Long-Term Stability:** Store the compound at different temperatures (e.g., -20°C, 4°C, 25°C) and analyze samples periodically to establish a shelf-life profile.

The table below compares the key characteristics of the main analytical techniques you could employ.

Method	Key Parameter to Monitor	What it Indicates
HPLC	Retention time and peak area	Purity and concentration of dipeptide; appearance of degradation products.
NMR	Chemical shift and signal intensity	Structural integrity; formation of specific decomposition products.

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References

1. China CAS:687-38-7 | GLYCYL - DL - SERINE Manufacturers and... [alfa-industry.com]
2. Rapid uptake and degradation of glycine by astroglial cells in culture... [pubmed.ncbi.nlm.nih.gov]

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